

A Comprehensive Technical Guide to the Safe Handling of Boc-L-Thr-OH

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Compound of Interest

Compound Name: *Boc-L-Thr-OH*

Cat. No.: *B15286559*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for Boc-L-Threonine (**Boc-L-Thr-OH**), a key building block in peptide synthesis and pharmaceutical research. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

N-tert-Butoxycarbonyl-L-threonine, commonly abbreviated as **Boc-L-Thr-OH**, is a derivative of the natural amino acid L-threonine.^[1] It is widely used in peptide synthesis, biotechnology, and pharmaceutical development due to its role as a protected amino acid building block.^[2]

Table 1: Physical and Chemical Properties of **Boc-L-Thr-OH**

Property	Value	Source(s)
CAS Number	2592-18-9	[2] [3] [4] [5]
Molecular Formula	C ₉ H ₁₇ NO ₅	[2] [3] [5] [6]
Molecular Weight	219.23 g/mol	[6] [7]
Appearance	White to off-white powder or crystalline solid	[1] [2] [8]
Melting Point	55 - 85 °C (may vary by purity)	[2] [4] [8] [9]
Solubility	Insoluble in water. Soluble in organic solvents such as methanol, ethanol, Dimethyl sulfoxide (DMSO), Chloroform, Dichloromethane, and Ethyl Acetate.	[1] [9]
Density	1.25 g/cm ³	[1]
Storage Temperature	Recommended storage at 0 - 8 °C, with some sources suggesting -20°C for long-term stability.	[2] [4]

Hazard Identification and GHS Classification

According to multiple safety data sheets, **Boc-L-Thr-OH** is not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[\[3\]](#)[\[10\]](#)[\[11\]](#) However, as with any chemical, it should be handled with care. Some sources indicate potential for skin, eye, and respiratory irritation.[\[12\]](#)

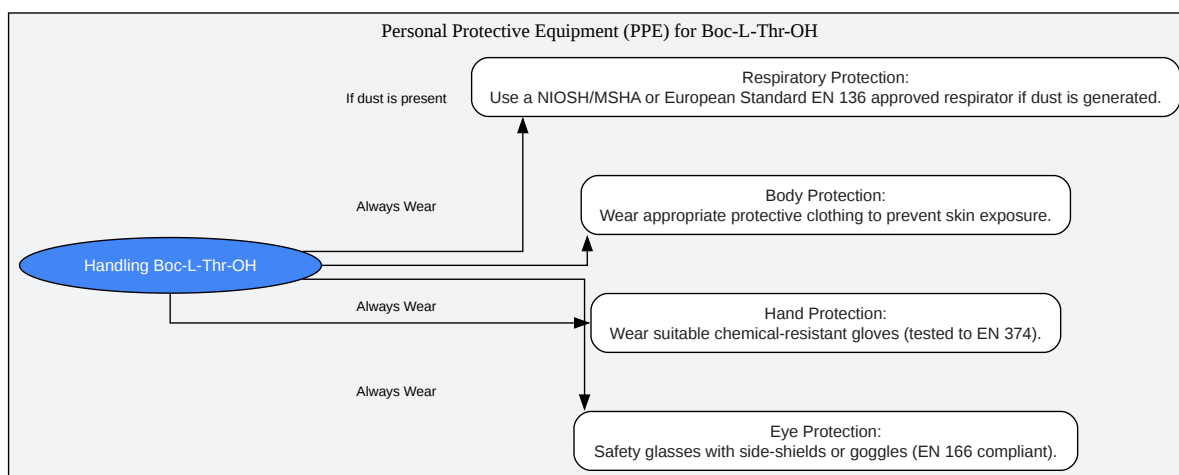
Table 2: GHS Hazard Classification for **Boc-L-Thr-OH**

Hazard Class	Classification	Source(s)
Acute Toxicity	Not classified as acutely toxic. No acute toxicity information is available for this product.	[3][8]
Skin Corrosion/Irritation	Not classified as corrosive/irritant to skin. One source suggests it may cause skin irritation.	[3][12]
Serious Eye Damage/Irritation	Not classified as seriously damaging to the eye or eye irritant. One source suggests it may cause serious eye irritation.	[3][12]
Respiratory or Skin Sensitisation	Shall not be classified as a respiratory or skin sensitiser.	[3]
Germ Cell Mutagenicity	Shall not be classified as germ cell mutagenic.	[3]
Carcinogenicity	Not classified as carcinogenic. No ingredient is identified as a known or anticipated carcinogen by NTP or IARC.	[3]
Reproductive Toxicity	Shall not be classified as a reproductive toxicant.	[3]
Specific Target Organ Toxicity (Single Exposure)	Not classified as a specific target organ toxicant (single exposure). One source suggests it may cause respiratory irritation.	[3][12]
Specific Target Organ Toxicity (Repeated Exposure)	Shall not be classified as a specific target organ toxicant (repeated exposure).	[3]

Aspiration Hazard	Shall not be classified as presenting an aspiration hazard.	[3]
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Experimental Protocols for Safe Handling Personal Protective Equipment (PPE)

The following PPE is recommended when handling **Boc-L-Thr-OH** to minimize exposure.



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Caption: Recommended PPE for handling **Boc-L-Thr-OH**.

Engineering Controls

- Ventilation: Ensure adequate ventilation in the handling area. Use in a well-ventilated area, and if dust is generated, use a fume hood or other local exhaust ventilation.[\[1\]](#)[\[10\]](#)[\[11\]](#)

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[\[8\]](#)[\[10\]](#) Avoid breathing dust.[\[8\]](#) Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#) Keep refrigerated for long-term storage.[\[8\]](#)[\[10\]](#) Keep away from heat, moisture, and strong oxidizing agents.[\[1\]](#)[\[3\]](#)

Emergency Procedures

First-Aid Measures

Table 3: First-Aid Measures for **Boc-L-Thr-OH** Exposure

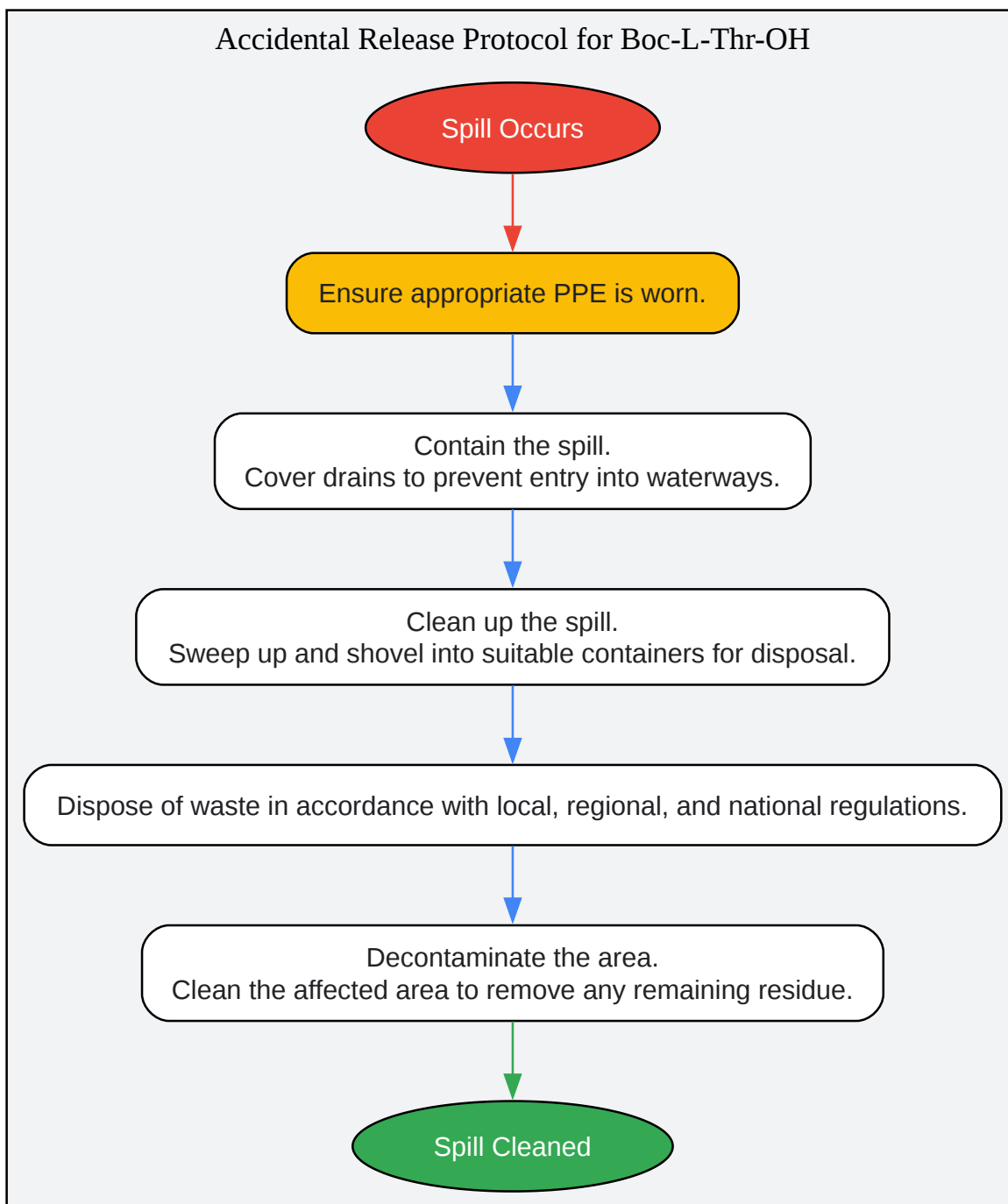
Exposure Route	First-Aid Procedure	Source(s)
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[8][10]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention if symptoms occur.	[8][10]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[8][10]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if you feel unwell.	[8][10]

Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[8][11]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂). [3][10][11]
- Protective Equipment: In the event of a fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[10][11]

Accidental Release Measures

The following workflow outlines the steps to be taken in the event of a spill.



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Caption: Step-by-step spill response workflow.

Toxicological and Ecological Information

- Toxicological Information: No acute toxicity data is available for **Boc-L-Thr-OH**.^[8] The toxicological properties have not been thoroughly investigated.^[13] It is not expected to be a carcinogen, mutagen, or reproductive toxicant based on available information.^[3]
- Ecological Information: Should not be released into the environment.^[10]^[11] Keep away from drains, surface water, and groundwater.^[3] No information is available on its persistence, degradability, or bioaccumulative potential.^[3]

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Do not mix with other waste. Handle uncleaned containers as you would the product itself.

This guide is intended to provide comprehensive safety and handling information for **Boc-L-Thr-OH**. It is essential to always consult the most current Safety Data Sheet (SDS) from your supplier before use and to conduct a thorough risk assessment for your specific laboratory procedures.

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